

Physical properties of trans-3-Undecene

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Compound of Interest

Compound Name: (E)-3-Undecene

Cat. No.: B091121

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An In-depth Technical Guide to the Physical Properties of trans-3-Undecene

Introduction

trans-3-Undecene, also known as **(E)-3-Undecene**, is an unsaturated hydrocarbon with the chemical formula $C_{11}H_{22}$. As a member of the alkene family, its physical properties are dictated by its molecular structure, specifically the presence of a carbon-carbon double bond in the trans configuration. This document provides a comprehensive overview of the known and estimated physical properties of trans-3-Undecene, along with detailed experimental protocols for their determination. This guide is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of this compound's physical characteristics.

Core Physical Properties

The physical properties of alkenes, such as trans-3-Undecene, are similar to those of alkanes with a comparable number of carbon atoms.^[1] They are generally non-polar, resulting in low solubility in water but good solubility in non-polar organic solvents.^{[1][2][3][4]} The boiling point of straight-chain alkenes increases with molecular weight.^{[1][2][3]}

Data Presentation: Physical Properties of trans-3-Undecene

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂	[5][6][7]
Molecular Weight	154.29 g/mol	[5]
CAS Number	1002-68-2	[5][6][7]
Boiling Point	182.09 °C (455.24 K)	Calculated (Joback Method)[8]
Density	Less dense than water.	General property of alkenes.[2] [3]
Melting Point	Not experimentally determined.	
Refractive Index	Not experimentally determined.	
Solubility in Water	Insoluble	General property of alkenes.[1] [2][3][4]
Solubility in Organic Solvents	Soluble in non-polar solvents (e.g., benzene, ether).	General property of alkenes.[2] [3][9]

Experimental Protocols

Detailed experimental procedures for determining the physical properties of a liquid organic compound like trans-3-Undecene are provided below. These are generalized methods commonly employed in organic chemistry laboratories.

Determination of Boiling Point (Micro Reflux Method)

This method is suitable when only a small amount of the sample is available.[10]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Thermometer
- Heating block or oil bath

- Magnetic stirrer and stir bar
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of trans-3-Undecene into the test tube along with a small magnetic stir bar.[\[10\]](#)
- Clamp the test tube securely within the heating block or oil bath.
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.[\[10\]](#)
- Turn on the stirrer to ensure gentle mixing.
- Begin heating the apparatus slowly.
- Observe the sample until it begins to boil and a ring of condensing vapor (refluxing) is visible on the walls of the test tube. The thermometer bulb should be level with this ring for an accurate measurement.[\[10\]](#)
- The stable temperature reading on the thermometer at the point of gentle reflux is the boiling point of the liquid.[\[10\]](#)

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Pycnometer (a glass flask with a specific volume) or a graduated cylinder
- Analytical balance

Procedure (using a graduated cylinder):

- Measure the mass of a clean, dry 100-mL graduated cylinder on an electronic balance.[\[11\]](#)

- Add a precisely measured volume of trans-3-Undecene (e.g., 20-25 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[11]
- Measure the combined mass of the graduated cylinder and the liquid.[11]
- Subtract the mass of the empty cylinder to find the mass of the liquid.[11]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [12]

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for high precision)

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Using a dropper, place a few drops of trans-3-Undecene onto the prism.
- Close the prism and ensure the liquid spreads evenly.
- Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark areas into sharp focus on the crosshairs.
- Adjust the compensator to remove any color fringes.
- Read the refractive index from the scale. If the refractometer is connected to a water bath, also record the temperature.

Determination of Solubility

This protocol determines the solubility of a compound in various solvents.

Apparatus:

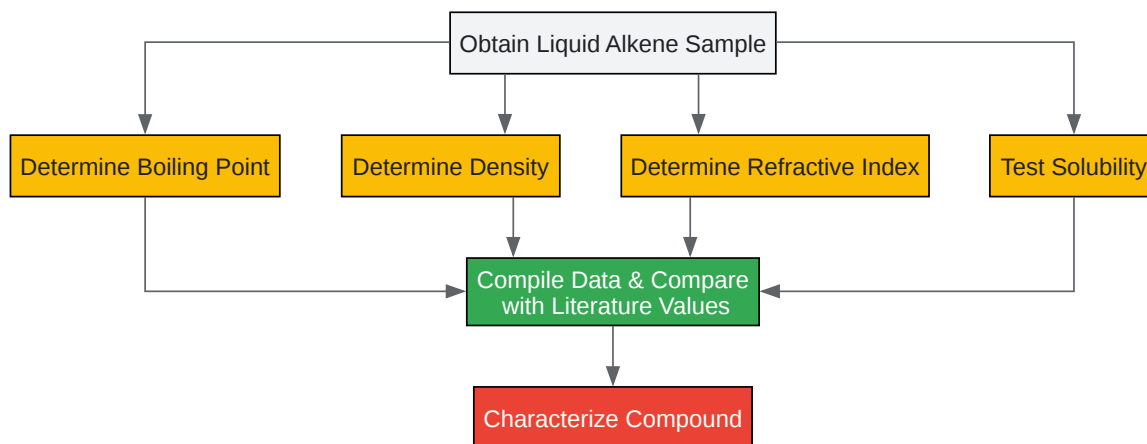
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Place a small, measured amount of trans-3-Undecene (e.g., 0.1 mL) into a test tube.^[9]
- Add a small volume of the solvent to be tested (e.g., 3 mL of water) in portions, shaking vigorously after each addition.^[9]
- Observe whether the compound dissolves to form a homogeneous solution.
- If the compound is insoluble in water, repeat the test with other solvents such as ethanol, diethyl ether, and a non-polar organic solvent like hexane.^{[13][14]}

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of an unknown liquid alkene like trans-3-Undecene.



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Caption: Workflow for the physical characterization of a liquid alkene.

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